

# A Comparative Analysis of the Environmental Fate of Metaldehyde and Its Alternatives

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## Compound of Interest

Compound Name: Metaldehyde

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This guide provides an objective comparison of the environmental fate of the molluscicide **metaldehyde** and its primary alternatives: iron phosphate, ferric sodium EDTA, and methiocarb. The information presented is supported by experimental data to assist researchers in evaluating the environmental impact of these pesticides.

## Executive Summary

**Metaldehyde** has been a widely used molluscicide for decades, but concerns over its environmental persistence and toxicity to non-target organisms have led to the increased use of alternatives. This guide evaluates the key environmental parameters of **metaldehyde** and its alternatives, including their persistence in soil and water, and their toxicity to a range of non-target organisms. While alternatives like iron phosphate and ferric sodium EDTA generally exhibit lower toxicity to vertebrates, their environmental behavior and impact on non-target invertebrates warrant careful consideration. Methiocarb, a carbamate pesticide, is effective but demonstrates significant toxicity to a broad range of organisms.

## Data Presentation

### Table 1: Comparison of Soil and Water Persistence

Pesticide	Soil Half-life (DT50)	Water Half-life (DT50)	Key Breakdown Products
Metaldehyde	3.17 - 223 days[1]	Generally persistent, degradation is slow[2]	Acetaldehyde, then Carbon Dioxide and Water[1]
Iron Phosphate	Considered persistent, but with low mobility[3]	Insoluble, persists in sediment[4]	Iron and phosphate ions, which become part of the natural soil matrix
Ferric Sodium EDTA	Non-persistent in aerobic soils	Rapidly degraded by light (photodegradation half-life of ~20 days)	Iron and EDTA; EDTA itself can be persistent under certain conditions
Methiocarb	1.5 - 20 days (for metabolites)	pH-dependent; ~28 days at pH 7	Methiocarb sulfoxide, methiocarb phenol, and their derivatives

## Table 2: Acute Toxicity to Non-Target Organisms (LD50/LC50)

Organism	Metaldehyde	Iron Phosphate	Ferric Sodium EDTA	Methiocarb
Birds (oral LD50)	100-1000 mg/kg (species dependent)	Practically non-toxic	Low toxicity	High toxicity (e.g., Mallard duck: 12.8 mg/kg)
Mammals (oral LD50, Rat)	227 - 690 mg/kg	Very low toxicity	>2,000 mg/kg	14 - 30 mg/kg
Fish (96h LC50)	Practically non-toxic	Practically non-toxic	>100 mg/L (Rainbow trout)	0.18 - 0.734 mg/L (species dependent)
Aquatic Invertebrates (48h EC50, Daphnia magna)	Data not readily available	Practically non-toxic	100.9 mg/L	High toxicity
Earthworms (LD50)	>10,000 mg/kg	>10,000 mg/kg (pure); toxic when combined with EDTA	Toxic, especially with chelating agents	Low toxicity
Honeybees (contact LD50)	Non-toxic	Unlikely exposure	Non-toxic	High toxicity

## Experimental Protocols

### Soil Degradation (Aerobic/Anaerobic) - Based on OECD Guideline 307

This test evaluates the rate of degradation and the formation of transformation products of a chemical in soil under controlled aerobic and anaerobic conditions.

- **Test System:** Soil samples (typically sandy loam, silt loam, or loamy sand) are treated with the test substance. For studies involving radiolabelled compounds (e.g.,  $^{14}\text{C}$ ), the setup allows for the trapping of evolved  $^{14}\text{CO}_2$  to measure mineralization.

- **Incubation:** Samples are incubated in the dark at a constant temperature (e.g., 20°C) and moisture content for up to 120 days.
- **Sampling:** At various intervals, replicate soil samples are taken and extracted.
- **Analysis:** The concentrations of the parent compound and its transformation products are determined using appropriate analytical methods (e.g., HPLC, GC-MS).
- **Data Evaluation:** The disappearance time of 50% (DT50) of the parent compound is calculated to determine its half-life in the soil.

## Aquatic Toxicity - Acute Immobilisation Test for *Daphnia* sp. (OECD Guideline 202)

This test assesses the acute toxicity of a substance to aquatic invertebrates, typically *Daphnia magna*.

- **Test Organisms:** Young daphnids (less than 24 hours old) are used for the test.
- **Exposure:** Daphnids are exposed to a range of concentrations of the test substance in water for 48 hours.
- **Observation:** The number of immobilized daphnids is recorded at 24 and 48 hours.
- **Endpoint:** The EC50 (median effective concentration) is calculated, which is the concentration that immobilizes 50% of the daphnids.

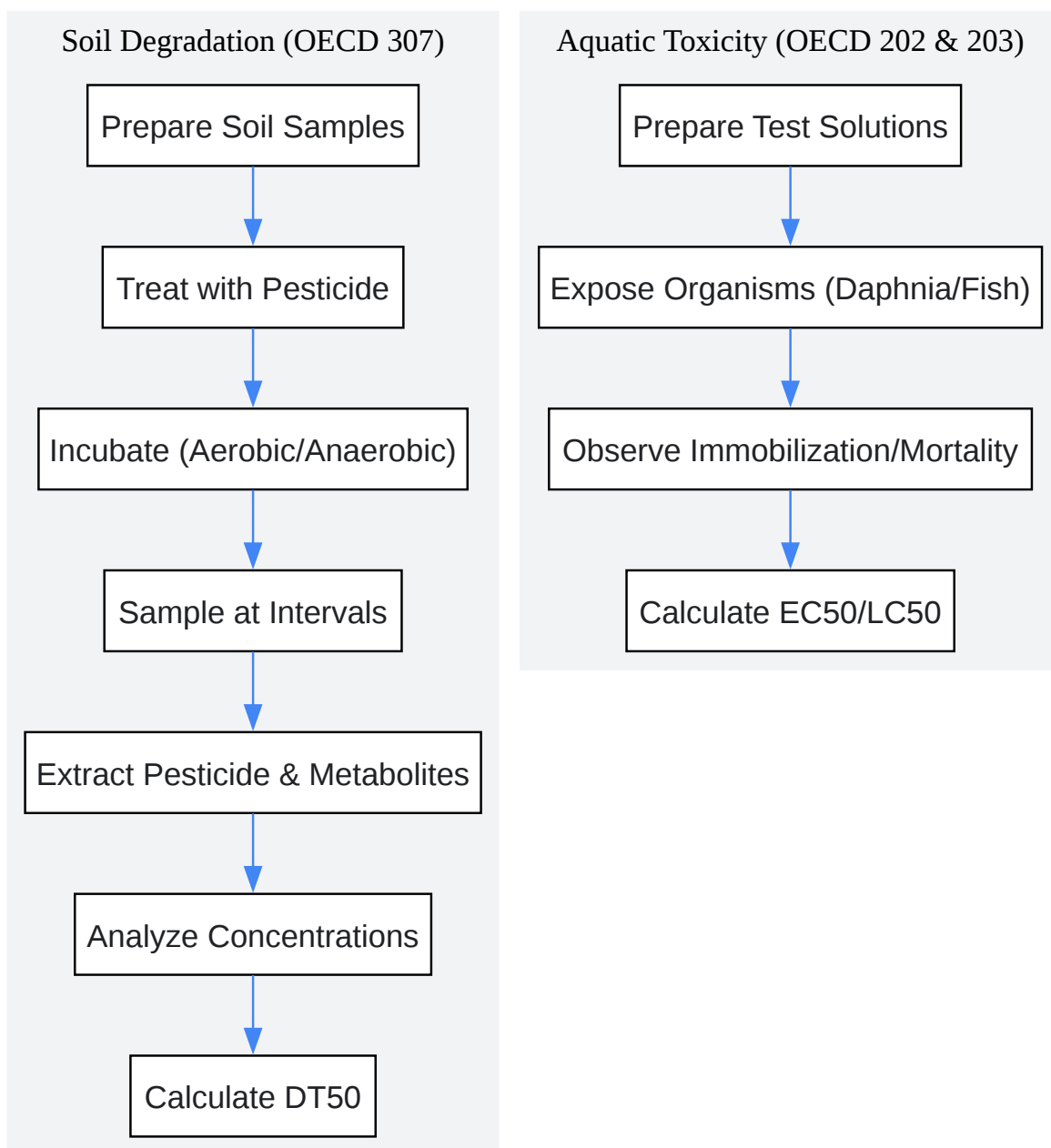
## Aquatic Toxicity - Fish, Acute Toxicity Test (OECD Guideline 203)

This test evaluates the acute lethal toxicity of a substance to fish.

- **Test Organisms:** A variety of fish species can be used, such as Zebrafish (*Danio rerio*) or Rainbow Trout (*Oncorhynchus mykiss*).
- **Exposure:** Fish are exposed to the test substance in a range of concentrations for 96 hours.
- **Observation:** Mortalities are recorded at 24, 48, 72, and 96 hours.

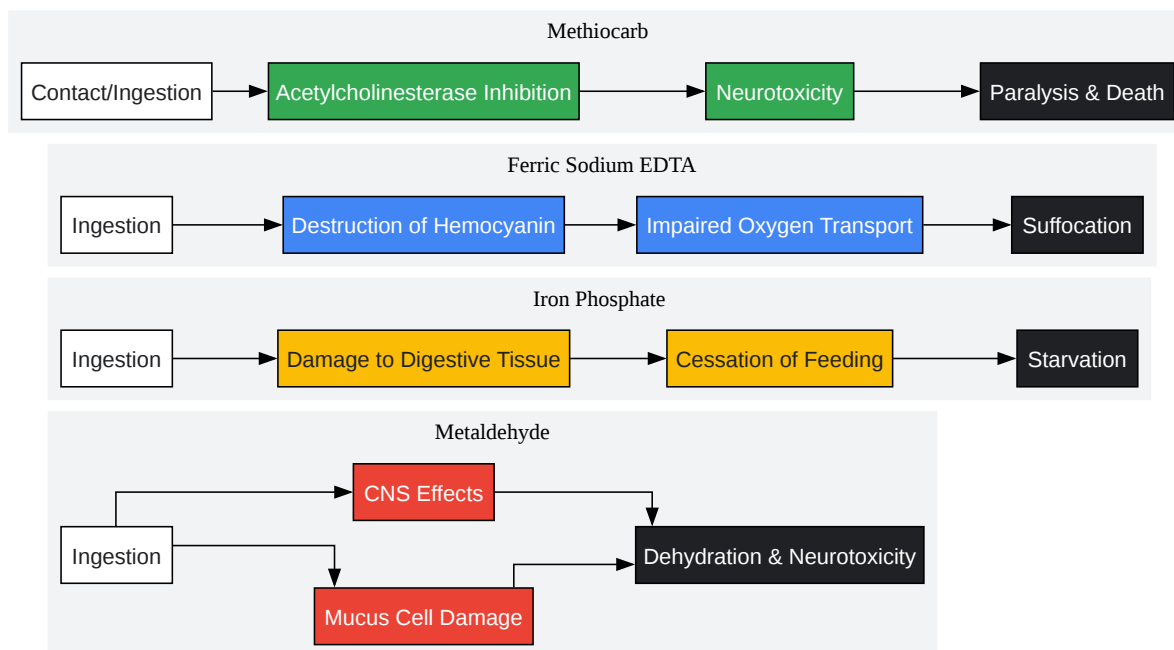
- Endpoint: The LC50 (median lethal concentration) is determined, which is the concentration that is lethal to 50% of the test fish.

## Mandatory Visualization



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## Experimental Workflows for Environmental Fate Assessment.



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## Simplified Toxicological Pathways in Target Organisms.

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## References

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